Technical Characterization Guide: N-(4-acetylphenyl)-4-methoxybenzamide

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Compound of Interest

Compound Name:	*N-(4-acetylphenyl)-4-methoxybenzamide*
CAS No.:	*72269-25-1*
Cat. No.:	*B188215*

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CAS Registry Number: 72269-25-1 Molecular Formula: $C_{16}H_{15}NO_3$ Molecular Weight: 269.30 g/mol [1]

Executive Summary & Structural Significance

This guide details the synthesis, structural validation, and quality control protocols for **N-(4-acetylphenyl)-4-methoxybenzamide**. This compound represents a critical scaffold in medicinal chemistry, serving as a structural hybrid between p-anisic acid derivatives and acetophenone-based signaling molecules.

Its structural rigidity, conferred by the central amide linkage between two para-substituted aromatic rings, makes it an ideal model for:

- Liquid Crystal Mesogens: Studying rod-like molecular alignment.
- Drug Discovery: Acting as a precursor for tubulin polymerization inhibitors and anti-inflammatory agents where the p-methoxy and p-acetyl groups function as hydrogen bond acceptor/donor motifs.

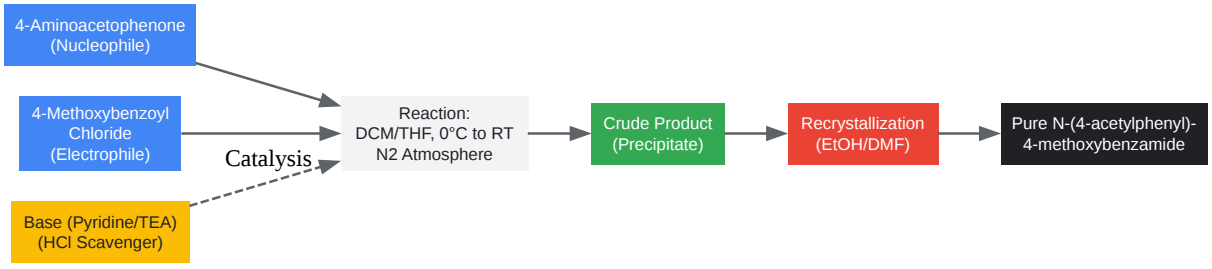
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Synthetic Pathway & Rationale

To ensure high purity and yield, the synthesis follows a nucleophilic acyl substitution mechanism (Schotten-Baumann conditions) rather than direct thermal dehydration, which often leads to degradation.

Reaction Logic

- Nucleophile: 4-Aminoacetophenone (The amine is moderately nucleophilic but deactivated by the electron-withdrawing acetyl group).
- Electrophile: 4-Methoxybenzoyl chloride (Highly reactive acid chloride).
- Base (Scavenger): Pyridine or Triethylamine (TEA). Essential to neutralize the HCl byproduct, driving the equilibrium forward and preventing protonation of the unreacted amine.



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Figure 1: Step-wise synthetic workflow emphasizing the role of the base scavenger.

Experimental Protocol

- Preparation: Dissolve 4-aminoacetophenone (1.0 eq) in anhydrous Dichloromethane (DCM). Add Pyridine (1.2 eq) and cool to 0°C.
- Addition: Dropwise addition of 4-methoxybenzoyl chloride (1.1 eq) dissolved in DCM. Critical Control Point: Exothermic reaction; maintain temperature <5°C to prevent side reactions.

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- Workup: Stir at room temperature for 4–6 hours. The product often precipitates. Wash the organic layer with 1M HCl (to remove pyridine), saturated $NaHCO_3$ (to remove unreacted acid), and brine.
- Purification: Recrystallize from Ethanol or DMF/Water mixtures to remove trace starting materials.

Spectroscopic Characterization

This section defines the "Fingerprint of Identity." A sample is only considered valid if it meets all criteria below.

A. Nuclear Magnetic Resonance (NMR)

Solvent Choice: DMSO-d_6 is required.[2] The rigid amide backbone often leads to poor solubility in $CDCl_3$, and DMSO prevents the exchange of the amide proton, allowing for its integration.

^{1}H NMR Data (400 MHz, DMSO-d_6)

Proton Type	Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
Amide NH	10.20 – 10.40	Singlet (br)	1H	Highly deshielded by C=O anisotropy and H-bonding.
Ar-H (Ring B)	7.90 – 8.00	Doublet (J≈8.8Hz)	2H	Ortho to Acetyl (Electron Withdrawing Group).
Ar-H (Ring A)	7.90 – 7.95	Doublet (J≈8.8Hz)	2H	Ortho to Amide Carbonyl.
Ar-H (Ring B)	7.75 – 7.85	Doublet (J≈8.8Hz)	2H	Ortho to Amide Nitrogen.
Ar-H (Ring A)	7.00 – 7.10	Doublet (J≈8.8Hz)	2H	Ortho to Methoxy (Electron Donating Group - Shielded).
Methoxy	3.80 – 3.85	Singlet	3H	Characteristic O-CH_3 shift.
Acetyl	2.50 – 2.60	Singlet	3H	Characteristic ketone methyl.

Note: The aromatic region shows two distinct AA'BB' systems. The protons ortho to the acetyl and amide carbonyl groups will be the most downfield.

B. Infrared Spectroscopy (FT-IR)

The IR spectrum must resolve the two distinct carbonyl environments.

- 3300 – 3350 cm^{-1}: N-H Stretching (Sharp band).
- 1675 – 1685 cm^{-1}: C=O Stretching (Ketone - Acetyl group).

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- 1645 – 1660 cm^{-1}: C=O Stretching (Amide I band).
- 1250 cm^{-1}: C-O Stretching (Aryl ether).

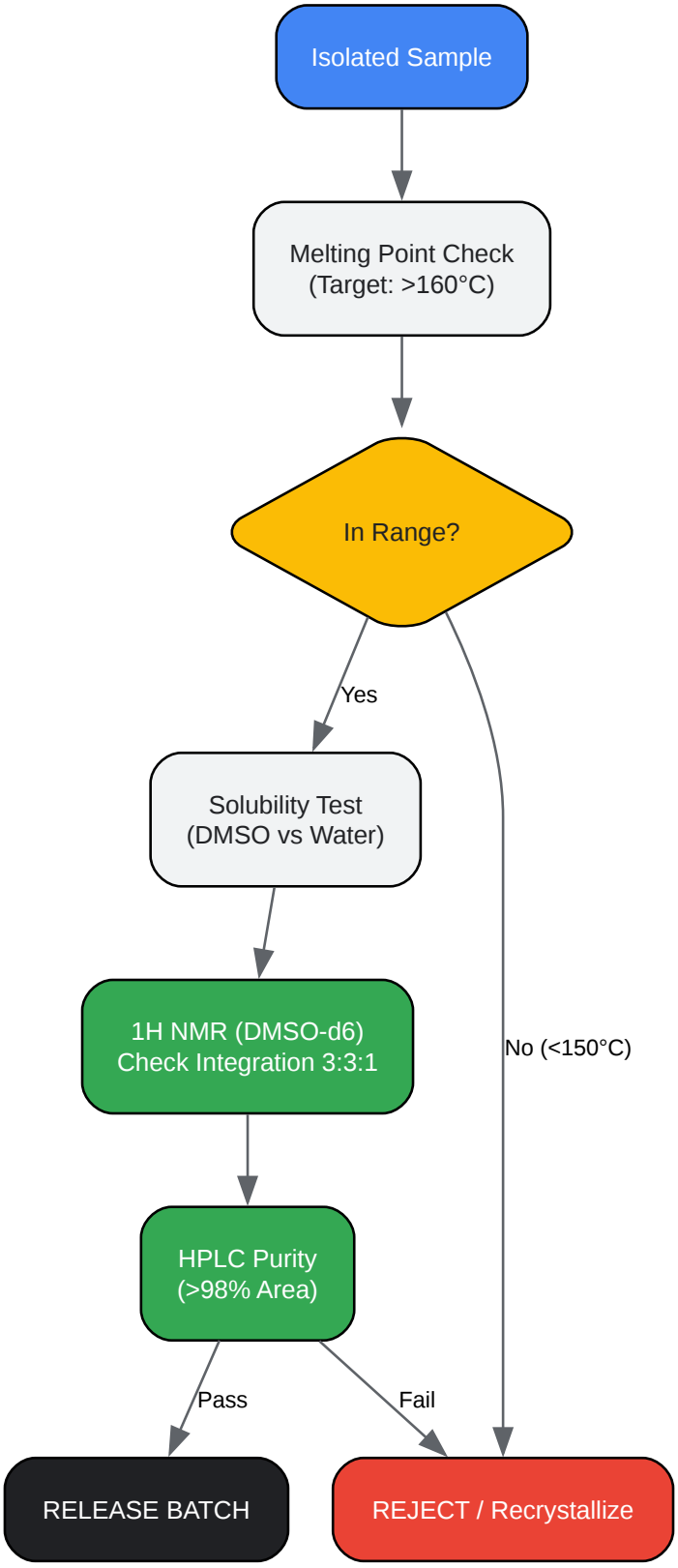
C. Mass Spectrometry[3]

- Technique: ESI-MS (Positive Mode).
- Target Ion: $[M+H]^+$ = 270.3 m/z.
- Fragment Ions: Loss of methoxy group or cleavage at the amide bond may be observed at higher collision energies.

Quality Control & Analytical Workflow

To ensure reproducibility in drug development assays, the following self-validating workflow must be executed for every batch.

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Figure 2: Analytical decision tree for batch release.

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Troubleshooting Critical Impurities

- Doublet at 6.6 ppm (NMR): Indicates unreacted 4-aminoacetophenone (amine protons). Remedy: Acid wash.
- Broad peak >12 ppm (NMR): Indicates hydrolyzed 4-methoxybenzoic acid. Remedy: Bicarbonate wash.
- Low Melting Point: Indicates solvent occlusion (likely DCM). Remedy: Dry under high vacuum at 60°C for 12h.

References

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- 2. Determination of analyte concentration using the residual solvent resonance in (1)H NMR spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
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